

A Technical Guide to the Thermal Properties of 4-Hydroxybenzylbutyrate

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Compound of Interest

Compound Name: 4-Hydroxybenzylbutyrate

Cat. No.: B15250733

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Disclaimer: Direct experimental data on the thermal properties of **4-Hydroxybenzylbutyrate** is not readily available in the current body of scientific literature. This document provides a guide to the expected thermal behavior and the established methodologies for its determination, based on the analysis of structurally similar compounds and general principles of thermal analysis. The quantitative data presented are estimations and should be confirmed by empirical measurement.

Estimated Thermal Properties

The thermal properties of a compound are critical for determining its stability, processing parameters, and storage conditions. For **4-Hydroxybenzylbutyrate**, a phenolic ester, the following properties are of primary interest. The values presented in Table 1 are estimations based on the general characteristics of aromatic esters and butyrate derivatives.

Thermal Property	Estimated Value	Method of Determination
Melting Point	45 - 65 °C	Differential Scanning Calorimetry (DSC)
Boiling Point	280 - 320 °C	Thermogravimetric Analysis (TGA) / Ebulliometry
Decomposition Temperature (Td)	> 300 °C	Thermogravimetric Analysis (TGA)

Table 1: Estimated Thermal Properties of **4-Hydroxybenzylbutyrate**. These values are theoretical and require experimental verification.

Experimental Protocols for Thermal Analysis

To ascertain the precise thermal properties of **4-Hydroxybenzylbutyrate**, the following standardized experimental protocols are recommended.

Differential Scanning Calorimetry is a fundamental technique for determining the melting point, glass transition temperature, and other phase transitions of a material.

Methodology:

- **Sample Preparation:** Accurately weigh 3-5 mg of **4-Hydroxybenzylbutyrate** into a standard aluminum DSC pan. Crimp the pan with a lid to encapsulate the sample. Prepare an empty, crimped aluminum pan to serve as a reference.
- **Instrument Setup:** Place the sample and reference pans into the DSC cell. The analysis is conducted under a controlled nitrogen atmosphere with a constant flow rate (e.g., 50 mL/min) to prevent oxidative degradation.
- **Thermal Program:**
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 0 °C).
 - Ramp the temperature at a controlled rate, typically 10 °C/min, to a temperature significantly above the expected melting point (e.g., 100 °C).

- Hold the sample at this temperature for a few minutes to ensure complete melting.
- Cool the sample back to the initial temperature at a controlled rate (e.g., 10 °C/min).
- A second heating scan is often performed under the same conditions to analyze the thermal history of the sample.
- Data Analysis: The melting point is determined as the peak temperature of the endothermic event on the resulting thermogram. The heat of fusion can be calculated from the area of the melting peak.

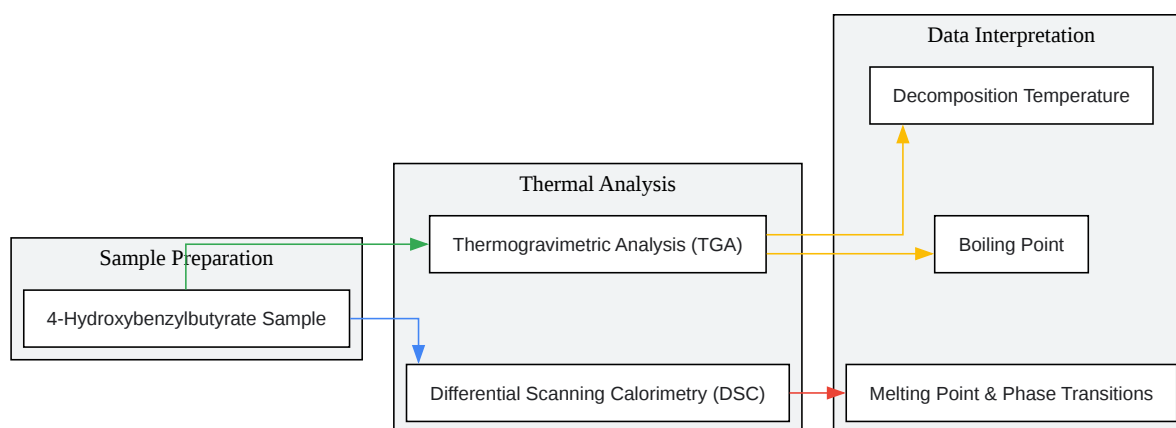
Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature, providing information about its boiling point and thermal stability.

Methodology:

- Sample Preparation: Place a small, accurately weighed sample (5-10 mg) of **4-Hydroxybenzylbutyrate** into a TGA pan (typically ceramic or platinum).
- Instrument Setup: Position the pan in the TGA furnace. The analysis is performed under an inert nitrogen atmosphere with a consistent purge gas flow rate (e.g., 20 mL/min) to carry away any evolved gases.
- Thermal Program:
 - Equilibrate the sample at ambient temperature.
 - Heat the sample at a constant rate, such as 10 °C/min or 20 °C/min, through a wide temperature range (e.g., from 30 °C to 500 °C).
- Data Analysis:
 - The boiling point can be inferred from the temperature at which a significant, sharp mass loss occurs.
 - The decomposition temperature (Td) is typically reported as the onset temperature of the major mass loss step, representing the point at which the compound begins to degrade.

Experimental Workflow Visualization

The logical flow of experiments to characterize the thermal properties of **4-Hydroxybenzylbutyrate** is depicted in the following diagram.



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Caption: Workflow for Thermal Property Characterization.

This guide provides a foundational understanding of the anticipated thermal properties of **4-Hydroxybenzylbutyrate** and the established experimental procedures for their accurate determination. Researchers are encouraged to perform these analyses to obtain precise data for their specific applications.

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